

A Comparative Guide to Proficiency Testing Schemes for Mycotoxin Analysis

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Compound of Interest

Compound Name: Aflatoxin M2-13C17

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For researchers, scientists, and drug development professionals engaged in mycotoxin analysis, participation in proficiency testing (PT) schemes is a cornerstone of quality assurance. These schemes provide an objective assessment of a laboratory's analytical performance and the reliability of its data. This guide offers a comparative overview of major proficiency testing schemes available for mycotoxin analysis, detailing their offerings, methodologies, and the statistical frameworks they employ.

Comparison of Major Proficiency Testing Scheme Providers

Several organizations worldwide offer proficiency testing for mycotoxin analysis. The choice of a provider often depends on the specific mycotoxins and matrices of interest, the frequency of testing required, and the accreditation status of the provider. Below is a summary of some of the leading providers and their mycotoxin PT programs.

Provider	Scheme Name(s)	Mycotoxins Covered (Examples)	Matrices Covered (Examples)	Frequency	Noteworthy Features
FAPAS® (a brand of Fera Science Ltd.)	Food Chemistry Proficiency Testing Scheme (FAPAS®)	Aflatoxins (B/G, M1), Ochratoxin A, Fumonisin, Deoxynivalenol, Zearalenone, T-2 & HT-2 toxins, Patulin, Ergot alkaloids	Cereals, nuts, spices, animal feed, baby food, milk, fruit juices, coffee, wine	Regular rounds throughout the year	Accredited by UKAS to ISO/IEC 17043.[1][2] Offers a wide range of analyte-matrix combinations. [3][4][5] Provides comprehensive reports with z-scores. [1][6]
BIPEA (Bureau Interprofessionnel d'Etudes Analytiques)	Mycotoxins in Food and Feed	Aflatoxins (B/G), Ochratoxin A, Deoxynivalenol, Zearalenone, Fumonisin	Cereals, dried fruits, spices, animal feed	Multiple rounds per year, typically following an annual schedule from September to June.[7][8]	Accredited by COFRAC to ISO/IEC 17043.[9] PT programs are defined by technical committees of experts.[8] [10] Reports are prepared according to the ISO 13528 standard.[8]

LGC Standards	AXIO Proficiency Testing	Aflatoxins (B/G, M1), Ochratoxin A, Deoxynivalenol, Fumonisin, Zearalenone, T-2 & HT-2 toxins	Infant formula, fruit granola, dried fruit, vegetable oil, milk products, snacks	Multiple rounds throughout the year	Accredited by UKAS to ISO/IEC 17043.[3][7] Offers a wide range of schemes across various sectors.[11] Provides a secure online portal for data submission and report access.[12]
AAFCO (Association of American Feed Control Officials)	Mycotoxin Contaminants Scheme	Aflatoxins, Fumonisin, Deoxynivalenol, Zearalenone, Ochratoxin A, T-2 toxin	Animal feed, pet food	Quarterly	Focuses on animal feed and pet food matrices.[13] Reports include z-scores based on individual method data to help compare different analytical techniques (e.g., kits vs. chromatography).[14]
Test Veritas	Progetto Trieste	Aflatoxins (B/G, M1), Ochratoxin A,	Cereals, nuts, milk, coffee	Multiple rounds per year	Assigned values are derived from

Deoxynivalen
ol,
Fumonisin,
Zearalenone,
T-2 & HT-2
toxins

participants'
results
obtained with
confirmatory
methods.[15]
Performance
evaluation is
based on z-
scores
calculated
using the
Horwitz or
modified
Thompson
equation.[16]

Experimental Protocols in Proficiency Testing

Proficiency testing schemes for mycotoxin analysis follow a general, well-established workflow designed to ensure the integrity and comparability of the results. While participating laboratories are typically free to use their own analytical methods, the overall process from sample receipt to data analysis is standardized.

General Experimental Workflow

- **Sample Preparation and Distribution:** The PT provider prepares a batch of a homogeneous test material. This can be a naturally contaminated food or feed product or a blank matrix spiked with a known concentration of one or more mycotoxins.[6][17] The homogeneity of the material is rigorously tested to ensure that all participants receive a representative sample.[6][17][18] The stability of the mycotoxins in the matrix is also assessed to guarantee that the analyte concentrations do not change significantly during shipment and storage.[6]
- **Analysis by Participating Laboratories:** Laboratories receive the PT sample and are instructed to analyze it using their routine analytical methods. This allows the PT scheme to assess the performance of the methods as they are used in practice.[19] Common analytical techniques for mycotoxin analysis include high-performance liquid chromatography (HPLC)

with fluorescence or ultraviolet detection, and liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS).[6][19]

- Data Submission: Participants submit their analytical results to the PT provider via a secure online portal or other designated means.[12] Along with the quantitative results, laboratories may be asked to provide details about the analytical method used.
- Statistical Analysis and Performance Evaluation: The PT provider performs a statistical analysis of the submitted data. The core of this analysis involves determining an "assigned value" for the concentration of each mycotoxin in the test material and then evaluating each laboratory's performance against this value.
 - Determination of the Assigned Value (xpt): The assigned value is the best estimate of the true concentration of the mycotoxin in the PT sample. There are several methods for determining the assigned value, as outlined in ISO 13528:
 - Consensus Value from Participant Results: This is the most common approach, where the assigned value is the robust mean or median of the results submitted by all participants, after the removal of outliers.[6][10][15]
 - Expert Laboratory Consensus: The assigned value is determined by a smaller group of expert laboratories with proven competence in the analysis.[10]
 - Certified Reference Material (CRM) Value: If the PT sample is a CRM, the certified value is used as the assigned value.[10]
 - Formulation: For spiked samples, the assigned value can be based on the known amount of mycotoxin added to the matrix.[10]
 - Performance Scoring (z-scores): The performance of each laboratory is typically evaluated using a z-score, which is calculated as follows:

$$z = (x_i - x_{pt}) / \sigma_{pt}$$

Where:

- x_i is the result reported by the participating laboratory.

- x_{pt} is the assigned value.
- σ_{pt} is the standard deviation for proficiency assessment.

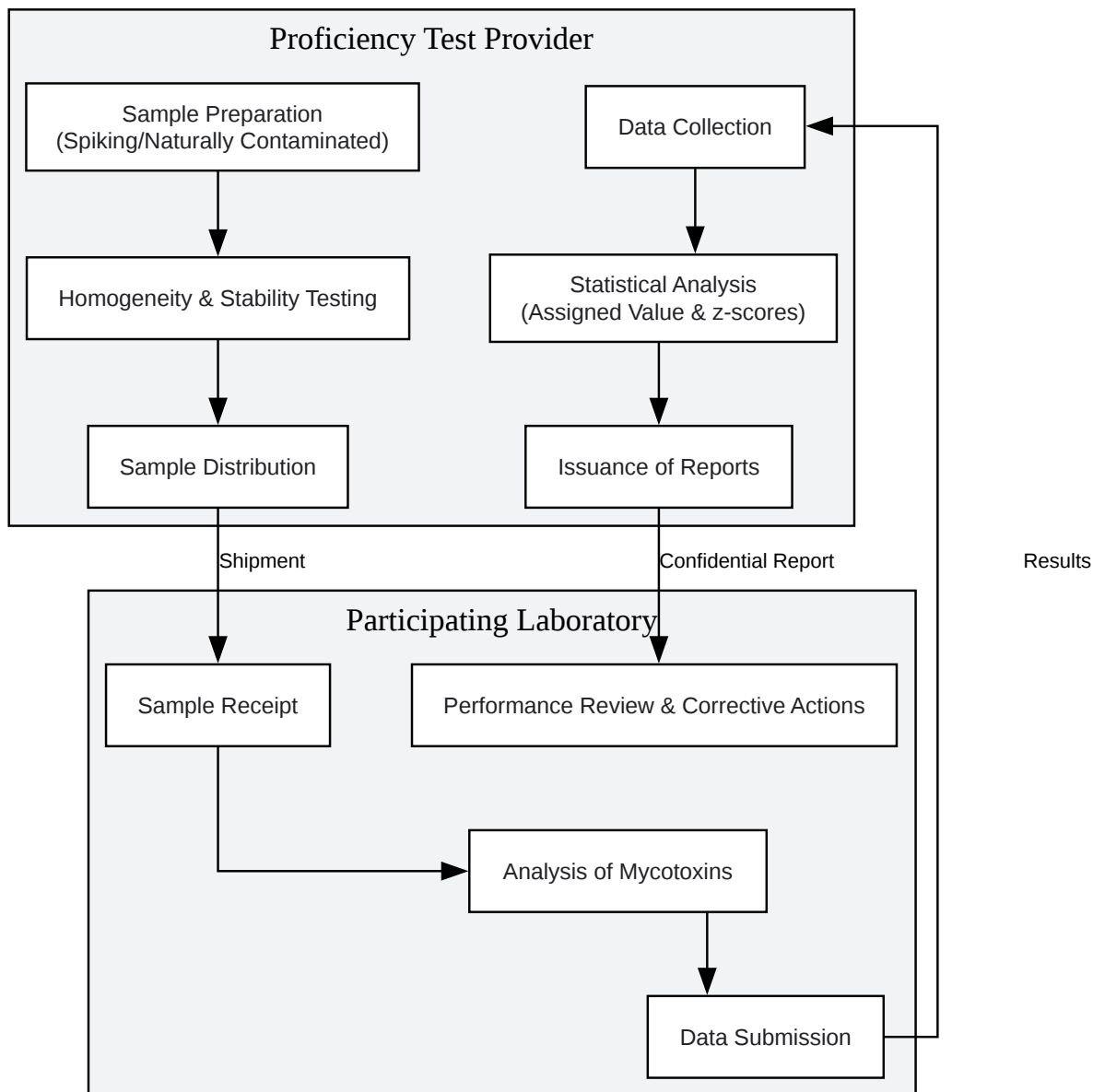
The standard deviation for proficiency assessment (σ_{pt}) is a predetermined value that represents the acceptable level of deviation from the assigned value. It is often derived from the Horwitz equation, which predicts the interlaboratory standard deviation based on the analyte concentration.^{[16][20]} Some schemes may use a modified version of the Horwitz equation or a fixed percentage.^{[6][20]}

The interpretation of z-scores is generally as follows:

- $|z| \leq 2$: Satisfactory performance
 - $2 < |z| < 3$: Questionable performance
 - $|z| \geq 3$: Unsatisfactory performance
- Reporting: Each participating laboratory receives a confidential report detailing its own performance, including its reported results and corresponding z-scores.^[1] The report also typically includes a summary of the results from all participants in an anonymized format, allowing laboratories to compare their performance with that of their peers.

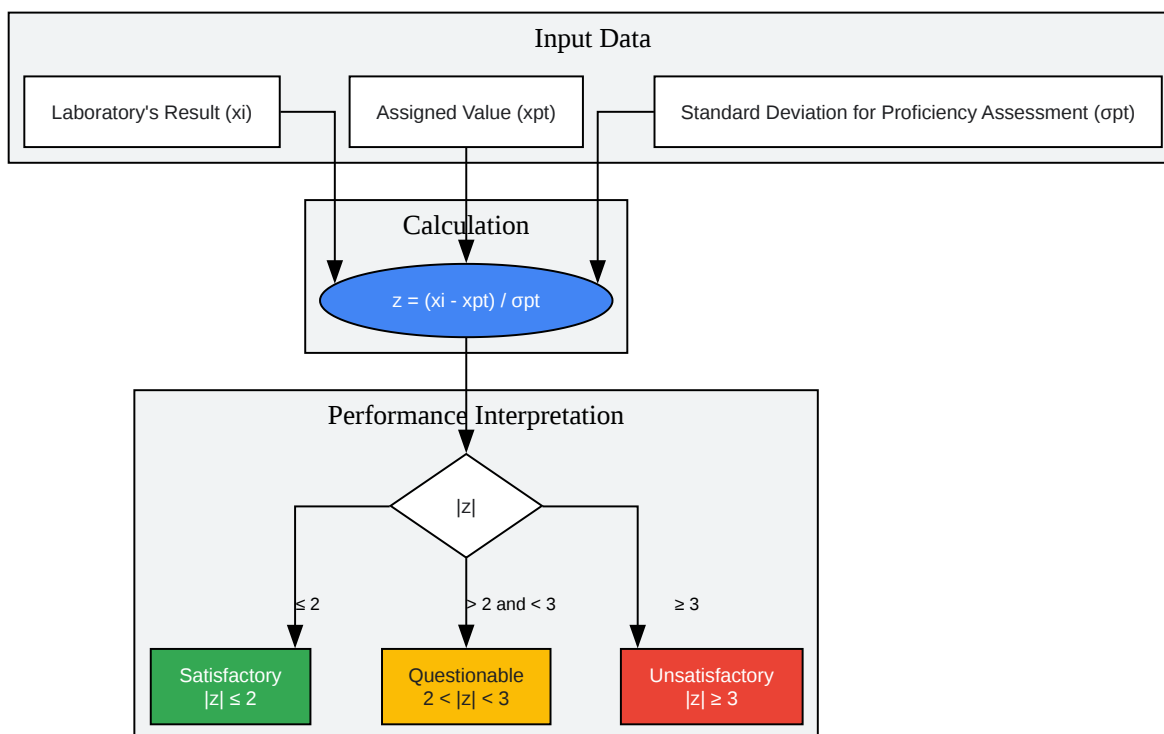
Workflow and Logic Diagrams

To visually represent the processes involved in proficiency testing, the following diagrams have been created using the DOT language.



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Proficiency testing workflow for mycotoxin analysis.



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Logic for z-score calculation and interpretation.

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